Application Note: Scalable Synthesis of cis-3,5-Dimethyl-4,4-difluoropiperidine

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Compound of Interest

Compound Name:	*cis-3,5-Dimethyl-4,4-difluoropiperidine*
CAS No.:	*2059963-66-3*
Cat. No.:	*B2548266*

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Executive Summary & Core Directive

Objective: To provide a robust, scalable, and safety-compliant protocol for the synthesis of **cis-3,5-dimethyl-4,4-difluoropiperidine** (CAS 2059963-66-3).

The Challenge: The gem-difluorination of sterically hindered ketones on a kilogram scale is historically hazardous. Traditional reagents like DAST (Diethylaminosulfur trifluoride) are thermally unstable and shock-sensitive. Furthermore, the 3,5-dimethyl substitution pattern introduces stereochemical complexity, requiring strict control to favor the thermodynamically stable cis-isomer (diequatorial) over the trans-isomer.

The Solution: This guide prioritizes the use of XtalFluor-E®, a crystalline dialkylaminodifluorosulfinium salt. Unlike DAST, XtalFluor-E is thermally stable and does not generate free HF until activated, making it the superior choice for batch scale-up in standard reactor vessels.

Regulatory Compliance Alert (DEA List I)

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> *CRITICAL: The precursor 3,5-dimethyl-4-piperidinone and its N-protected derivatives are structurally related to 4-piperidone, a DEA List I chemical (precursor to fentanyl) [1]. Ensure all sourcing, storage, and usage logs comply with local controlled substance regulations before initiating synthesis.*

Strategic Route Analysis

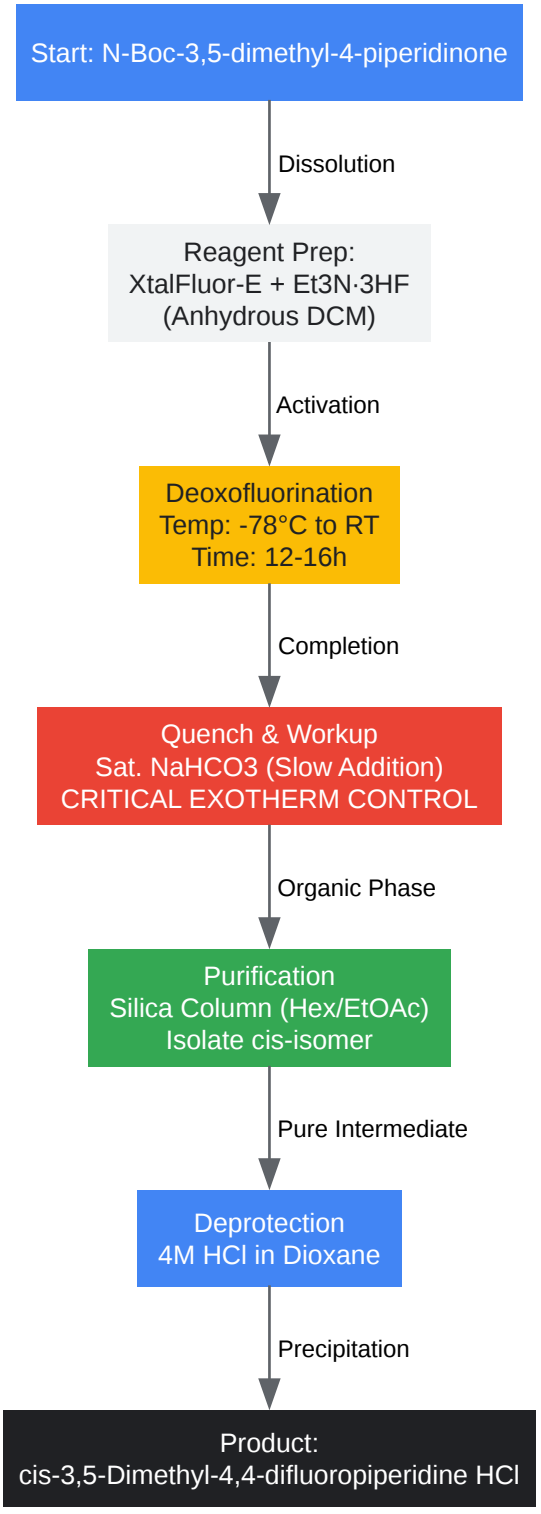
The synthesis hinges on the deoxofluorination of an N-protected piperidinone. The tert-butoxycarbonyl (Boc) group is selected for its stability against fluoride sources and ease of removal.

Reaction Scheme

- Precursor:N-Boc-cis-3,5-dimethyl-4-piperidinone.
- Fluorination: Deoxofluorination using XtalFluor-E / $Et_3N{\cdot}3HF$.
- Purification: Silica gel chromatography (to remove minor trans isomers).
- Deprotection: Acidic cleavage (HCl/Dioxane) to yield the free amine salt.

Workflow Logic Diagram

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Caption: Figure 1. End-to-end process flow for the synthesis, highlighting the critical safety node at the quench step.

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Detailed Experimental Protocol

Phase 1: Deoxofluorination (The Critical Step)

Rationale: We utilize XtalFluor-E (diethylaminodifluorosulfinium tetrafluoroborate) because it eliminates the shock sensitivity associated with DAST. However, XtalFluor-E requires an exogenous fluoride source ($Et_3N \cdot 3HF$) to activate the C-O bond cleavage [2].

Materials:

- N-Boc-cis-3,5-dimethyl-4-piperidinone (1.0 equiv)
- XtalFluor-E (1.5 equiv)
- Triethylamine trihydrofluoride ($Et_3N \cdot 3HF$) (2.0 equiv)
- Dichloromethane (DCM), Anhydrous (10 V)
- Solid Sodium Bicarbonate ($NaHCO_3$)

Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a nitrogen inlet, temperature probe, and addition funnel.
- Solvation: Charge the flask with N-Boc-cis-3,5-dimethyl-4-piperidinone and anhydrous DCM. Cool the solution to –78 °C using a dry ice/acetone bath.
- Reagent Addition:
  - Add $Et_3N \cdot 3HF$ dropwise via syringe. Stir for 10 minutes.
  - Add solid XtalFluor-E in portions over 20 minutes. Note: XtalFluor-E is a solid, allowing for safer handling than liquid DAST.
- Reaction: Allow the mixture to warm slowly to room temperature (RT) over 4 hours. Stir at RT for an additional 12 hours.

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- Checkpoint: Monitor by TLC (stain with $KMnO_4$) or GC-MS. The starting ketone signal should disappear.

- Quench (Safety Critical):
  - Cool the reaction mixture back to 0 °C.
  - SLOWLY add saturated aqueous $NaHCO_3$.
  - Warning: Vigorous CO_2 evolution will occur. Do not seal the vessel. Maintain internal temperature < 10 °C.
- Workup: Extract with DCM (3x). Wash combined organics with brine, dry over Na_2SO_4, and concentrate under reduced pressure.

Phase 2: Purification & Stereochemical Isolation

Rationale: The 3,5-dimethyl substitution creates potential for diastereomers.[1] The cis-isomer (methyl groups equatorial) is thermodynamically favored, but the reaction may produce trace trans-isomer.

- Column Chromatography: Load the crude oil onto a silica gel column.
- Elution: Gradient elution using Hexanes:Ethyl Acetate (95:5 to 80:20).
  - Observation: The difluoro product is less polar than the starting ketone.
  - Data: Isolate the major spot. Confirm cis-geometry via ^1H-NMR (coupling constants of H3/H5 methine protons).

Phase 3: Deprotection

- Dissolve the purified intermediate in 1,4-dioxane.
- Add 4M HCl in dioxane (5 equiv) at 0 °C.
- Stir at RT for 3 hours.
- Concentrate to dryness or precipitate with diethyl ether to yield the hydrochloride salt.

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Analytical Data & Validation

Parameter	Specification	Notes
Appearance	White to off-white solid (HCl salt)	Hygroscopic; store in desiccator.
^{1}H NMR (DMSO-d_6)	δ 3.4 (m, 2H), 2.9 (m, 2H), 2.1 (m, 2H), 0.95 (d, 6H)	Doublet at 0.95 ppm confirms methyl integrity.
^{19}F NMR	δ -105 to -115 ppm (multiplet)	Geminal coupling pattern (AB quartet type if rigid).
Mass Spec (ESI)	$[M+H]^+$ = 150.1	Consistent with $C_7H_{13}F_2N$.
Stereochemistry	cis > 95%	Confirmed by NOE or X-ray if crystalline.

Expert Insights & Troubleshooting

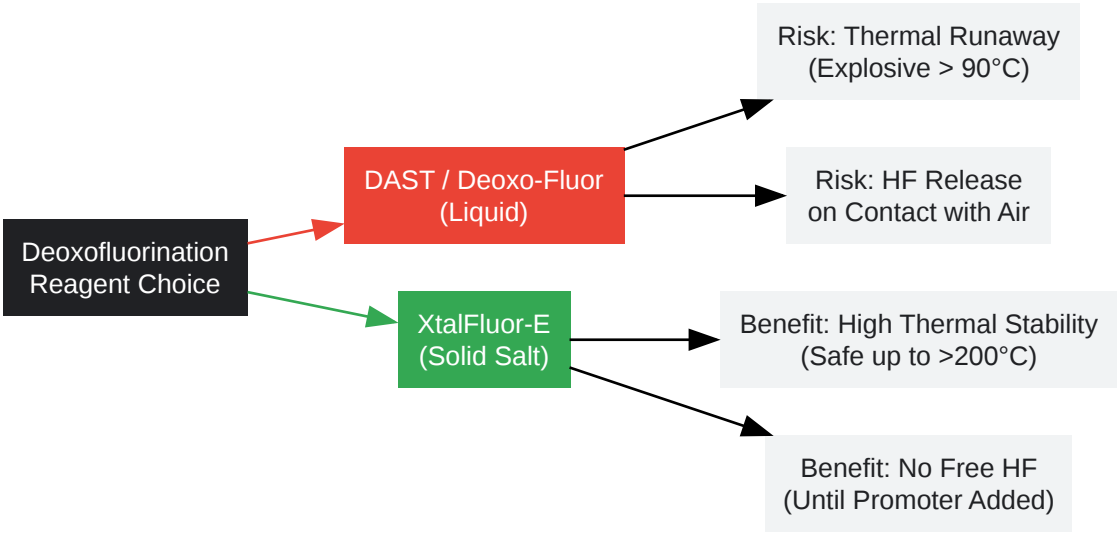
The "Fluorine Effect" on Conformation

The introduction of the 4,4-difluoro motif creates a "dipole effect" and alters the pKa of the piperidine nitrogen (making it less basic than the non-fluorinated parent). This is crucial for drug design, as it lowers lipophilicity (LogD) while blocking metabolic oxidation at the 4-position [3].

Safety Decision Matrix: DAST vs. XtalFluor

The following diagram illustrates why XtalFluor is chosen for this specific protocol over traditional reagents.

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Caption: Figure 2. Safety comparison justifying the selection of XtalFluor-E for scalable applications.

Common Pitfalls

- Elimination Side Products: If the reaction temperature is raised too quickly, HF elimination can occur to form the enamine/alkene. Solution: Keep the reaction at -78 °C during the initial mixing phase and strictly control the warming ramp.

- Glassware Etching: Although XtalFluor is milder, the generated HF (post-activation) can etch glass. On a pilot scale, use Hastelloy or PTFE-lined reactors.

References

- Drug Enforcement Administration.[2] (2023).[2][3][4] Designation of 4-Piperidone as a List I Chemical. Federal Register.[2] [Link][2]

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